

Direct Yellow 28: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Direct yellow 28*

Cat. No.: *B12091073*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Direct Yellow 28, identified by the Colour Index number 19555 and CAS number 8005-72-9, is a synthetic anionic azo dye.^{[1][2]} Primarily utilized in the textile, paper, and leather industries for its vibrant yellow hue and direct application properties, its chemical characteristics and synthesis pathways offer a case study in industrial dye chemistry.^{[2][3]} This document provides a detailed technical examination of **Direct Yellow 28**, including its molecular formula, weight, chemical properties, and established synthesis protocols. While its current applications are predominantly industrial, this guide aims to present its technical profile for a scientific audience, potentially inspiring novel research avenues.

Chemical and Physical Properties

Direct Yellow 28 is a water-soluble dye that functions as a direct dye, meaning it can be applied to cellulosic fibers like cotton and viscose without the need for a mordant.^[1] Its structure contains multiple sulfonic acid groups, which enhance its solubility in aqueous solutions.^[1] The key quantitative and qualitative properties of **Direct Yellow 28** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₁₈ N ₄ Na ₂ O ₆ S ₄	[1][2][4]
Molecular Weight	680.7 g/mol	[1][4][5]
CAS Number	8005-72-9	[1][2]
Colour Index (C.I.) No.	19555	[3]
Appearance	Bright yellow to yellow-brown powder	[1][2]
Solubility in Water	40 g/L at 60 °C	[2]
Solubility in Ethanol	Slightly soluble	[1][2]
Light Fastness (ISO)	6	[6]
Acid Resistance (ISO)	5	[6]
Alkali Resistance (ISO)	5	[6]

Synthesis Protocol

The synthesis of **Direct Yellow 28** is a key process in its industrial production. The primary method involves the oxidative coupling of 2-(4-aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid.

Experimental Protocol: Synthesis of Direct Yellow 28

Objective: To synthesize C.I. **Direct Yellow 28** through the treatment of 2-(4-aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid with sodium hypochlorite.[1][2]

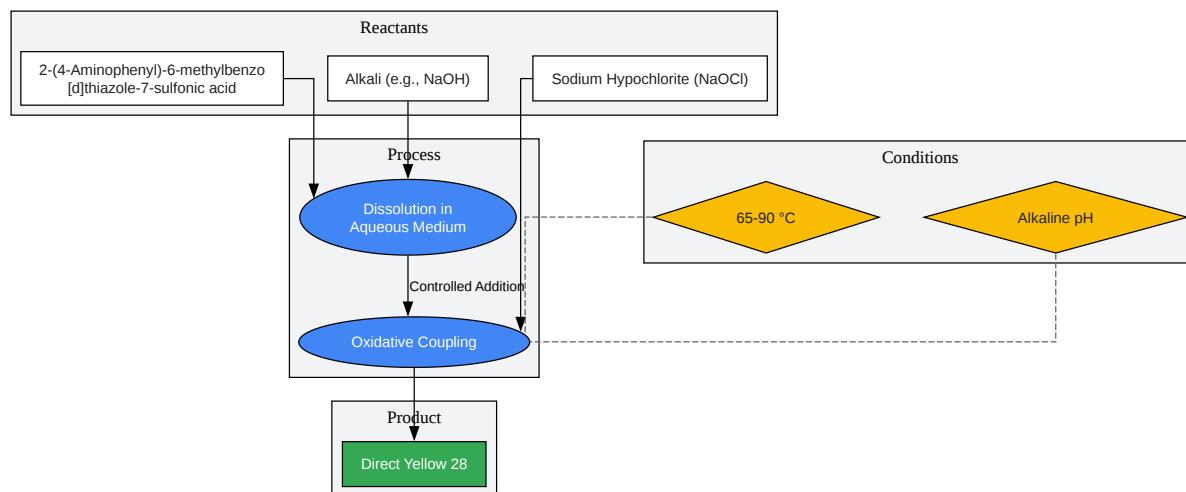
Materials:

- 2-(4-Aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid
- Sodium hypochlorite (NaOCl) solution
- Sodium hydroxide (for pH adjustment)

- Deionized water
- Reaction vessel with temperature and pH control
- Stirring apparatus

Procedure:

- A solution of 2-(4-aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid is prepared in an aqueous medium.[2]
- The pH of the solution is adjusted to an alkaline range using an alkali such as sodium hydroxide.
- The solution is maintained at a controlled temperature, typically elevated between 65-90 °C, to facilitate the reaction.[1]
- Sodium hypochlorite solution is added gradually to the reaction mixture with continuous stirring. This initiates the oxidative coupling, leading to the formation of the azo linkage (-N=N-) that is characteristic of the dye.[1]
- The reaction progress can be monitored in real-time using ultraviolet spectroscopy to ensure consistent color tone and minimize the formation of byproducts.[1]
- Upon completion of the reaction, the resulting **Direct Yellow 28** dye is isolated from the solution.
- The final product is a yellow-brown powder.[2]



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Caption: Synthesis workflow for **Direct Yellow 28**.

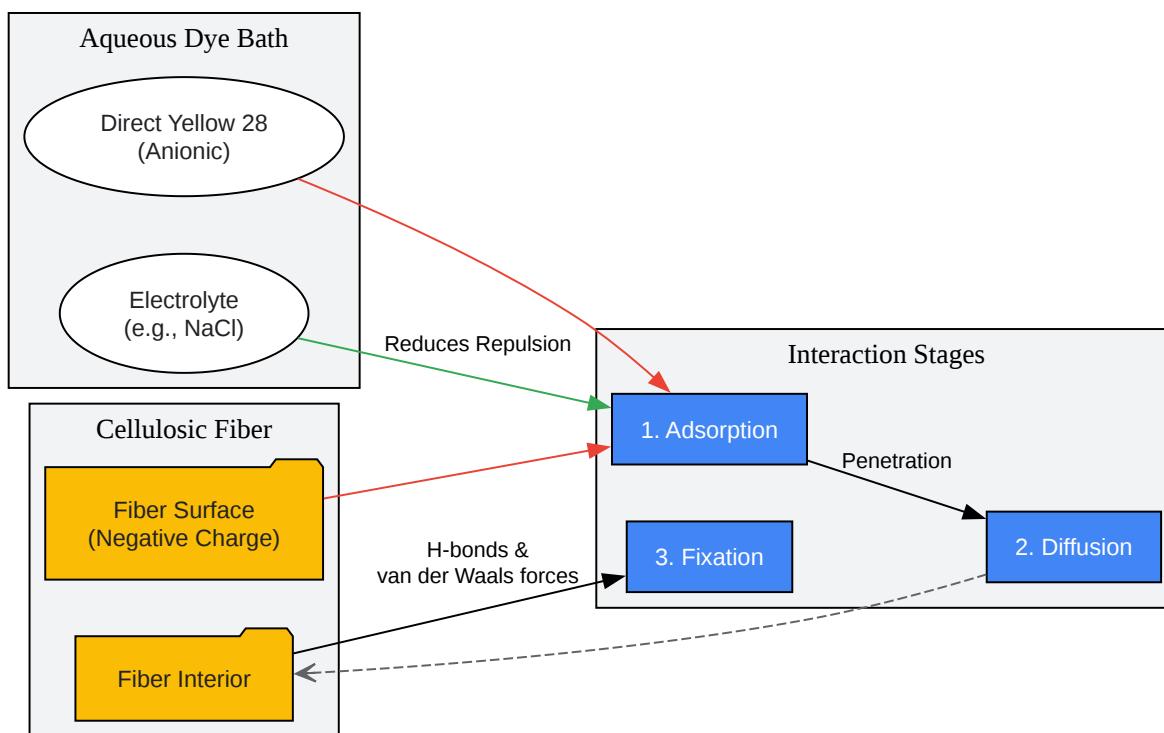
Mechanism of Action in Dyeing

Direct Yellow 28 is classified as a direct dye due to its ability to directly adhere to cellulosic fibers without a mordant.^[1] The mechanism is a multi-step process involving adsorption, diffusion, and fixation, driven by non-covalent interactions.

- Adsorption: In an aqueous solution, the dye molecules exist as anions due to the dissociation of the sulfonic acid groups. Cellulosic fibers, when immersed in water, acquire a negative surface charge. The presence of an electrolyte, such as sodium chloride, is crucial

to neutralize this charge repulsion, allowing the anionic dye molecules to approach and adsorb onto the fiber surface.

- Diffusion: Once adsorbed, the dye molecules penetrate the amorphous regions of the fiber structure.
- Fixation: The dye is retained within the fiber matrix through a combination of hydrogen bonds and van der Waals forces.[6] This interaction between the dye molecules and the hydroxyl groups of the cellulose fibers leads to the coloration.[1]



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Caption: Mechanism of **Direct Yellow 28** dyeing on cellulosic fibers.

Applications and Relevance

The primary application of **Direct Yellow 28** is in the dyeing of cotton, viscose, silk, wool, and polyamide fibers.[1][2] It is also used for coloring paper and leather.[2] Its good light fastness and ease of application make it a commercially significant dye.[6]

For the scientific research community, particularly in drug development, **Direct Yellow 28** currently has no established biological applications or known interactions with signaling pathways. Its characterization is largely confined to materials science and industrial chemistry. However, the study of such compounds can be relevant in the context of toxicology, environmental science, and the development of new functional materials. The detailed understanding of its synthesis and interaction mechanisms can provide a basis for the design of novel molecules with specific binding properties.

Conclusion

Direct Yellow 28 is a well-characterized industrial dye with a defined molecular structure and synthesis process. Its utility is centered on its coloring properties for various substrates. This technical guide has summarized its core chemical and physical data, detailed its synthesis protocol, and outlined its mechanism of action in dyeing. While direct applications in biomedical research have not been identified, the comprehensive technical profile presented here serves as a valuable resource for researchers across various scientific disciplines.

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- To cite this document: BenchChem. [Direct Yellow 28: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12091073#direct-yellow-28-molecular-formula-and-weight>]

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